

A Technical Guide to Celecoxib-d4 Reference Standards for Researchers

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Compound of Interest

Compound Name: Celecoxib-d4

Cat. No.: B1140425

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of commercially available **Celecoxib-d4** reference standards.

Celecoxib-d4, a deuterated analog of the nonsteroidal anti-inflammatory drug (NSAID) Celecoxib, is an essential tool in bioanalytical studies, particularly in pharmacokinetic and metabolic research utilizing mass spectrometry. This document outlines the key suppliers, their product specifications, a detailed experimental protocol for its use as an internal standard, and visual representations of the underlying scientific principles.

Commercial Suppliers of Celecoxib-d4

The selection of a high-quality, well-characterized reference standard is critical for the accuracy and reproducibility of experimental results. Several reputable suppliers offer **Celecoxib-d4**. The following table summarizes the available quantitative data for their products to facilitate a comparative assessment.

Supplier	Product Number	CAS Number	Chemical Purity	Isotopic Purity/Enrichment	Available Quantities
LGC Standards	TRC-C251002	544686-20-6	>95% (HPLC)	Not specified	1 mg, 10 mg
MedchemExpress	HY-118139S	544686-20-6	Not specified	Not specified	1 mg
Cayman Chemical	18248 (Celecoxib-d7)	544686-21-7	≥98%	≥99% deuterated forms (d1-d7); ≤1% d0	1 mg, 5 mg, 10 mg
Santa Cruz Biotechnology	sc-217894 (Celecoxib-d7)	544686-21-7	Not specified	Not specified	1 mg, 5 mg
Toronto Research Chemicals (TRC)	C251002	544686-20-6	Not specified	Not specified	Not specified
Alsachim	6219	544686-20-6	Not specified	Not specified	1 mg, 5 mg, 10 mg
Benchchem	B1214612	544686-20-6	Not specified	Not specified	Not specified

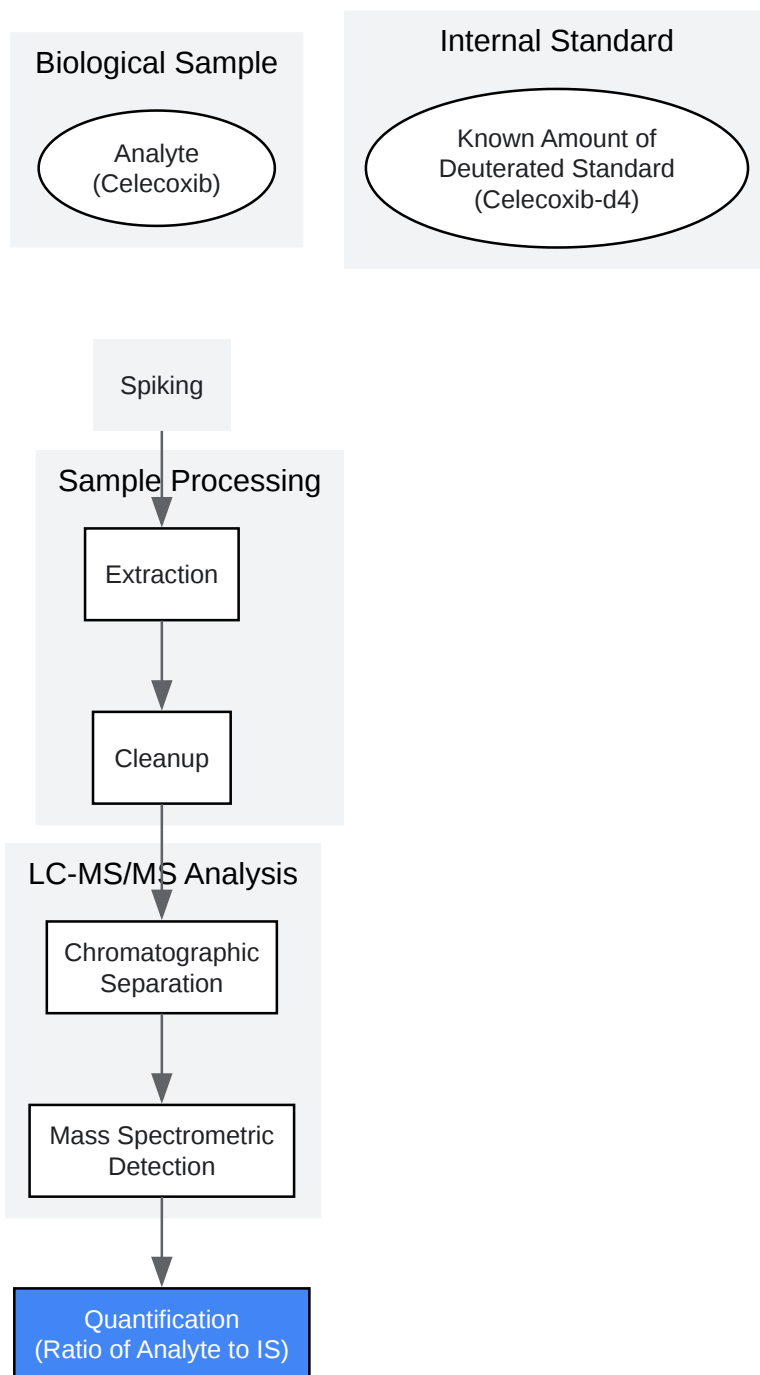
Note: Data is subject to change. Researchers should always consult the supplier's website and Certificate of Analysis for the most current and lot-specific information. While Celecoxib-d7 is listed, it is a suitable alternative for many applications requiring a deuterated internal standard for Celecoxib analysis.

The Principle of Isotope Dilution Mass Spectrometry

The use of a deuterated internal standard like **Celecoxib-d4** is fundamental to the analytical technique of isotope dilution mass spectrometry (IDMS). This method provides high accuracy and precision in quantitative analysis. A known amount of the isotopically labeled standard is added to the sample at the beginning of the analytical process. This standard is chemically

identical to the analyte of interest but has a different mass due to the presence of deuterium atoms. By measuring the ratio of the analyte to the internal standard in the mass spectrometer, any sample loss during preparation and analysis can be accurately compensated for, leading to a more reliable quantification.

Principle of Isotope Dilution Mass Spectrometry

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Caption: Workflow illustrating the principle of isotope dilution mass spectrometry.

Experimental Protocol: Quantification of Celecoxib in Human Plasma using LC-MS/MS with **Celecoxib-d4** as an Internal Standard

This section provides a detailed methodology for the determination of Celecoxib in human plasma. This protocol is a composite based on established methods and should be validated in the user's laboratory.

1. Materials and Reagents

- Celecoxib reference standard
- **Celecoxib-d4** internal standard (IS)
- HPLC-grade methanol, acetonitrile, and water
- Formic acid
- Human plasma (with appropriate anticoagulant)
- Solid Phase Extraction (SPE) cartridges or protein precipitation reagents

2. Preparation of Stock and Working Solutions

- Celecoxib Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of Celecoxib in 10 mL of methanol.
- **Celecoxib-d4** Stock Solution (1 mg/mL): Accurately weigh and dissolve 1 mg of **Celecoxib-d4** in 1 mL of methanol.
- Working Solutions: Prepare serial dilutions of the Celecoxib stock solution with methanol:water (1:1, v/v) to create calibration standards. Prepare a working solution of **Celecoxib-d4** by diluting the stock solution with the same solvent.

3. Sample Preparation

- Spiking: To 100 μ L of human plasma, add a known amount of the **Celecoxib-d4** working solution. For calibration curve samples, add the appropriate Celecoxib working solution.
- Protein Precipitation (alternative to SPE): Add 300 μ L of acetonitrile to the plasma sample. Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes.
- Solid Phase Extraction (SPE): Condition an appropriate SPE cartridge. Load the plasma sample. Wash the cartridge to remove interferences. Elute the analyte and internal standard with an appropriate solvent.
- Evaporation and Reconstitution: Evaporate the supernatant or eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in the mobile phase.

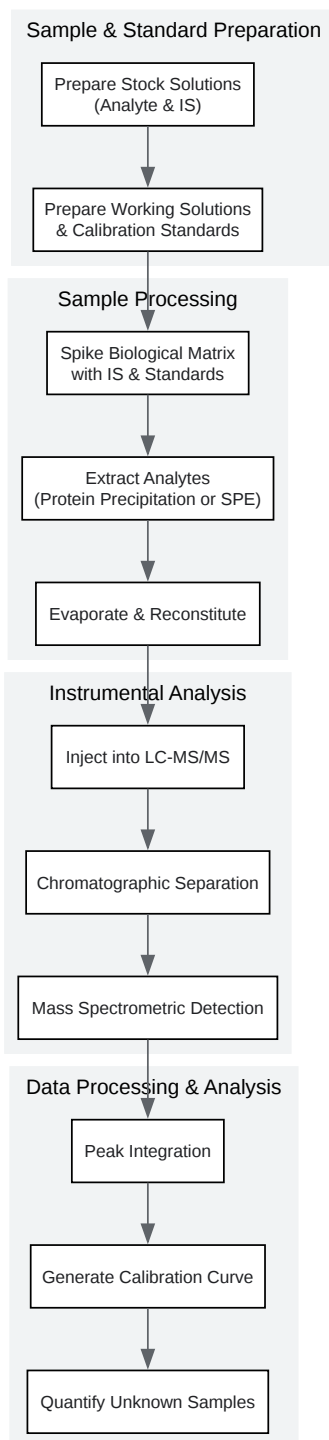
4. LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 3.5 μ m) is commonly used.
 - Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
 - Flow Rate: 0.3 - 0.5 mL/min.
 - Injection Volume: 5 - 10 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode.
 - Detection: Multiple Reaction Monitoring (MRM).
 - MRM Transitions (example):
 - Celecoxib: Q1 (m/z) -> Q3 (m/z)
 - **Celecoxib-d4**: Q1 (m/z) -> Q3 (m/z) (Note: The exact m/z values should be optimized in the user's laboratory).

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Celecoxib to **Celecoxib-d4** against the concentration of the calibration standards.
- Determine the concentration of Celecoxib in the unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow for Bioanalysis using a Deuterated Internal Standard

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Caption: A generalized experimental workflow for quantitative bioanalysis.

This technical guide serves as a starting point for researchers utilizing **Celecoxib-d4**. Adherence to good laboratory practices and thorough method validation are paramount for generating high-quality, reliable data.

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